

Using 2-(4-Bromophenyl)-N,N-dimethylethanamine as a research chemical

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

Cat. No.: B1278134

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Application Note: **2-(4-Bromophenyl)-N,N-dimethylethanamine** as a Multifunctional Research Scaffold

Abstract

2-(4-Bromophenyl)-N,N-dimethylethanamine (CAS: 15221-61-1), also known as 4-bromo-N,N-dimethylphenethylamine (4-Br-DMPEA), is a halogenated phenethylamine derivative serving two critical roles in modern drug discovery: as a robust synthetic building block for cross-coupling reactions (e.g., synthesis of Tamoxifen analogs) and as a pharmacological probe for Structure-Activity Relationship (SAR) studies of monoaminergic systems. This guide details protocols for its utilization in Palladium-catalyzed synthesis and in vitro pharmacological screening.

Chemical Profile & Properties[1][2][3][4][5]

Property	Specification
IUPAC Name	2-(4-Bromophenyl)-N,N-dimethylethanamine
Common Name	4-Bromo-DMPEA
CAS Number	15221-61-1
Molecular Formula	C ₁₀ H ₁₄ BrN
Molecular Weight	228.13 g/mol
Physical State	Pale yellow oil or low-melting solid (Free base); White solid (HCl salt)
Solubility	Soluble in DCM, MeOH, DMSO; HCl salt soluble in water
Key Functional Groups	Aryl Bromide (Synthetic Handle), Tertiary Amine (Basic Center)

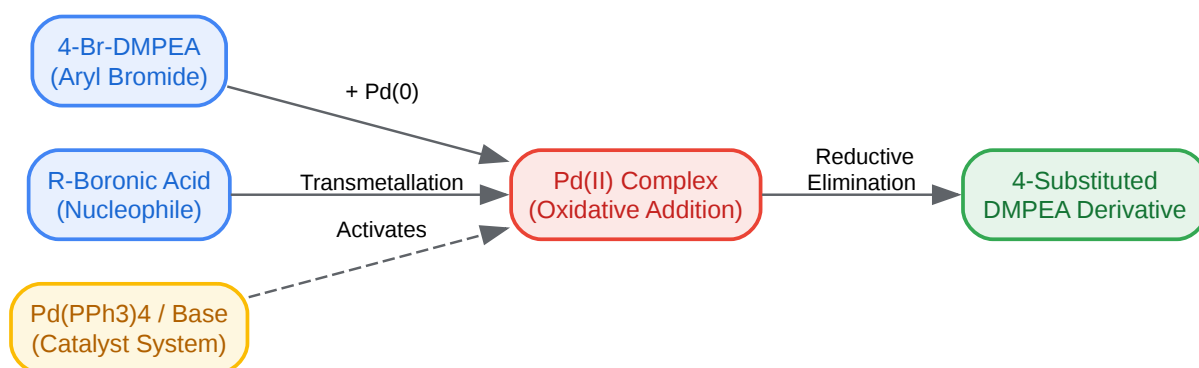
Application I: Synthetic Scaffold (Suzuki-Miyaura Cross-Coupling)

Context: The aryl bromide moiety at the para position renders 4-Br-DMPEA an ideal electrophile for Palladium-catalyzed cross-coupling. This reactivity is exploited in the synthesis of selective Estrogen Receptor Modulators (SERMs) and complex CNS ligands, where the phenethylamine tail is grafted onto biaryl cores.

Mechanism of Action: The reaction proceeds via a catalytic cycle involving:

- Oxidative Addition: Pd(0) inserts into the C-Br bond.
- Transmetallation: The boronate species transfers its organic group to the Pd center.
- Reductive Elimination: The C-C bond is formed, regenerating Pd(0).

Visualization: Catalytic Workflow



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Figure 1: Suzuki-Miyaura coupling workflow utilizing 4-Br-DMPEA as the electrophilic partner.

Experimental Protocol: Biaryl Synthesis via Suzuki Coupling

Objective: Synthesize 4-(N,N-dimethylaminoethyl)biphenyl derivatives.

Reagents:

- Substrate: 4-Br-DMPEA (1.0 equiv, 1.0 mmol, 228 mg)
- Coupling Partner: Phenylboronic acid (1.2 equiv, 1.2 mmol, 146 mg)
- Catalyst: Pd(PPh₃)₄ (5 mol%, 0.05 mmol, 58 mg)
- Base: Na₂CO₃ (2.0 M aqueous solution, 2.0 mL)
- Solvent: 1,2-Dimethoxyethane (DME) or Toluene/EtOH (10 mL)

Procedure:

- Inert Atmosphere Setup: Flame-dry a two-neck round-bottom flask and purge with Argon for 15 minutes.
- Solvent Degassing: Sparge the DME with Argon for 20 minutes to remove dissolved oxygen (critical to prevent Pd oxidation).

- Addition: Charge the flask with 4-Br-DMPEA, Phenylboronic acid, and $\text{Pd}(\text{PPh}_3)_4$. Add the degassed DME and aqueous Na_2CO_3 .
- Reaction: Heat the mixture to reflux (85°C) under Argon for 12–16 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Cool to room temperature. Dilute with water (20 mL) and extract with Ethyl Acetate (3 x 20 mL).
- Purification: Dry combined organics over MgSO_4 , filter, and concentrate. Purify via flash column chromatography (Silica gel; Gradient: 0-10% MeOH in DCM with 1% NH_4OH to prevent tailing of the amine).

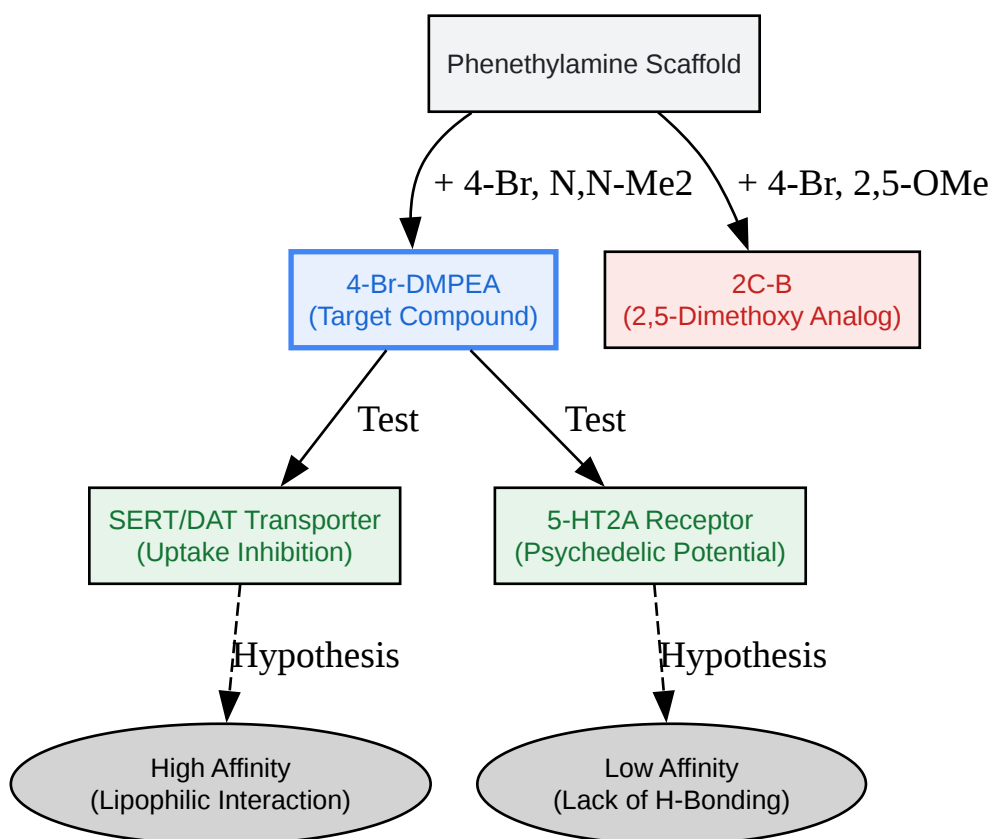
Validation:

- Yield Expectations: 70–85%.
- NMR Check: Disappearance of the aromatic doublet at ~ 7.4 ppm (adjacent to Br) and appearance of new biaryl protons.

Application II: Pharmacological Probe (SAR Profiling)

Context: 4-Br-DMPEA serves as a critical "negative control" or "scaffold probe" in the study of psychedelic phenethylamines (like 2C-B). By lacking the 2,5-dimethoxy substitution pattern of 2C-B, 4-Br-DMPEA allows researchers to isolate the contribution of the halogen atom versus the alkoxy groups in receptor binding affinity (e.g., 5-HT_{2A} vs. TAAR1).

Visualization: SAR Logic Tree



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Figure 2: Structure-Activity Relationship (SAR) logic comparing 4-Br-DMPEA to the known psychedelic 2C-B.

Protocol: Preparation for In Vitro Binding Assays

Objective: Prepare stable stock solutions for high-throughput screening (HTS) against monoamine transporters.

Reagents:

- 4-Br-DMPEA Hydrochloride (Water soluble) or Free Base (requires DMSO).
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.

Procedure:

- Stock Solution (10 mM):

- If HCl Salt: Dissolve 2.64 mg in 1.0 mL deionized water. Vortex for 30 seconds.
- If Free Base: Dissolve 2.28 mg in 1.0 mL 100% DMSO. (Note: DMSO concentration in final assay must be <0.1% to avoid cytotoxicity).
- Serial Dilution:
 - Prepare a 1:3 dilution series in Assay Buffer to generate concentrations ranging from 10 μ M to 0.1 nM.
- Storage: Aliquot into amber glass vials and store at -20°C. Avoid repeated freeze-thaw cycles which can degrade the free base.

Scientific Insight: The para-bromo substituent significantly increases lipophilicity (LogP ~3.2) compared to the non-halogenated parent. This enhances blood-brain barrier (BBB) permeability predictions and affinity for hydrophobic pockets in the Trace Amine Associated Receptor 1 (TAAR1).

Analytical Standardization

Protocol: HPLC-MS Identification

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Aryl absorption) and ESI+ MS.
- Expected Mass: $[M+H]^+ = 228.0/230.0$ (Characteristic 1:1 Br isotope pattern).

Safety & Handling

- Hazards: Irritant to eyes, skin, and respiratory system. Potential CNS activity; treat as a potent neuroactive chemical.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. The free base effectively absorbs CO₂ from air; the HCl salt is more stable.
- Disposal: Halogenated organic waste streams. Do not dispose of down the drain.

References

- Synthesis of Tamoxifen Derivatives: Explicit use of 4-bromo-N,N-dimethylphenethylamine in Suzuki coupling for drug discovery.
 - Source:
- General Suzuki Coupling Protocols: Standard methodologies for aryl bromide cross-coupling.
 - Source:
- Chemical Identity & CAS Verification
 - Source: (Verified via CAS 15221-61-1 search).
- Pharmacology of Halogenated Phenethylamines
 - Source: (Contextualizing the 4-bromo substitution).
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